

In-Depth Technical Guide: 4-(Chloromethyl)-1-methyl-1H-imidazole Hydrochloride

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Compound of Interest

Compound Name: 4-(Chloromethyl)-1-methyl-1H-imidazole hydrochloride

Cat. No.: B100584

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Core Properties

4-(Chloromethyl)-1-methyl-1H-imidazole hydrochloride is a heterocyclic organic compound that serves as a valuable intermediate in the synthesis of various pharmaceutical agents. Its reactivity, stemming from the chloromethyl group, makes it a key building block for introducing the 1-methyl-1H-imidazol-4-yl)methyl moiety into larger molecules.

Physicochemical and Identification Data

The following table summarizes the key quantitative data for **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ Cl ₂ N ₂	
Molecular Weight	167.04 g/mol	
CAS Number	17289-30-4	
MDL Number	MFCD10697625	
Appearance	Solid	[1]
Melting Point	208°-211° C (dec.) (for the related 4-methyl-5-chloromethyl imidazole hydrochloride)	[2]
Storage Temperature	2-8°C, under inert atmosphere	

Synthesis and Experimental Protocols

The synthesis of **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride** typically proceeds via the chlorination of the corresponding alcohol, 1-methyl-1H-imidazole-4-methanol. A general and effective method involves the use of thionyl chloride.

Experimental Protocol: Synthesis via Chlorination of 1-methyl-1H-imidazole-4-methanol

This protocol is adapted from the synthesis of the structurally similar 4-methyl-5-chloromethyl imidazole hydrochloride.[2]

Materials:

- 1-methyl-1H-imidazole-4-methanol
- Thionyl chloride (SOCl₂)
- Anhydrous diethyl ether
- Nitrogen gas supply

- Ice bath
- Reaction flask equipped with a magnetic stirrer and a reflux condenser with a drying tube

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, cool thionyl chloride to 0°C using an ice bath.
- Slowly add 1-methyl-1H-imidazole-4-methanol in small portions to the stirred thionyl chloride. The reaction is exothermic and should be controlled to maintain the temperature between 10° and 20°C. A precipitate will form.
- Once the addition is complete, slowly raise the temperature to approximately 55°C and maintain it for about 30 minutes.
- Cool the reaction mixture back down to 10°C.
- Dilute the mixture with anhydrous diethyl ether to precipitate the product fully.
- Collect the solid product by filtration.
- Wash the precipitate thoroughly with anhydrous diethyl ether to remove any unreacted thionyl chloride and other impurities.
- Dry the product in a vacuum oven to yield **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride**.

Purification Protocol: Recrystallization

For higher purity, the crude product can be recrystallized.

Materials:

- Crude **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride**
- Acetonitrile or an ethanol/ether solvent system
- Heating mantle

- Ice bath

Procedure:

- Dissolve the crude product in a minimal amount of hot acetonitrile or an appropriate solvent mixture.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the comprehensive characterization of **4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride**.

Analytical Technique	Purpose
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)	Structural elucidation and confirmation.
Fourier-Transform Infrared (FT-IR) Spectroscopy	Identification of functional groups.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification of impurities.
Gas Chromatography-Mass Spectrometry (GC-MS)	Analysis of volatile impurities and structural confirmation.

Applications in Drug Development and Research

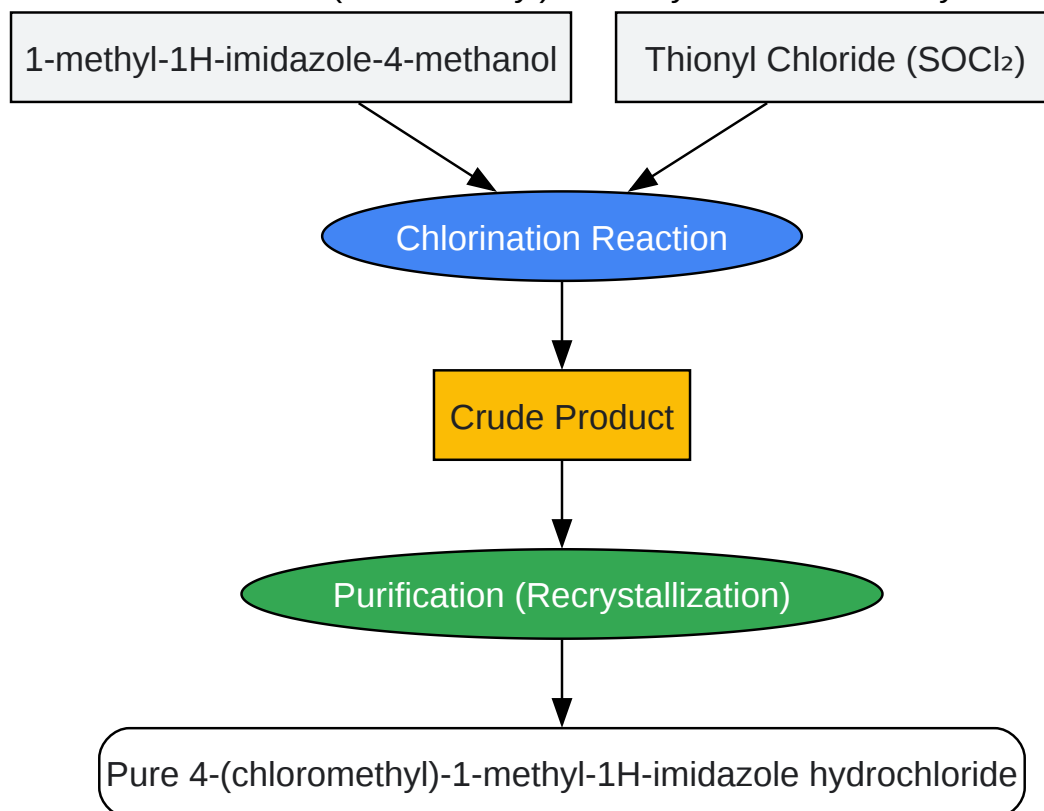
Imidazole derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties.[3][4] Their mechanism of action often involves interfering with crucial cellular processes such as DNA replication and cell wall synthesis in microbes, or inducing apoptosis in cancer cells.[3]

4-(Chloromethyl)-1-methyl-1H-imidazole hydrochloride is a key intermediate in the synthesis of more complex molecules with potential therapeutic applications. For instance, the related compound, 2-(chloromethyl)-1-methyl-1H-imidazole hydrochloride, has been utilized in the synthesis of a Cu(I) cationophore that displays potent anticancer activity.[5] This highlights the role of chloromethyl-substituted imidazoles as foundational scaffolds in medicinal chemistry.

Visualizations

Synthesis Workflow

Synthesis Workflow for 4-(chloromethyl)-1-methyl-1H-imidazole hydrochloride



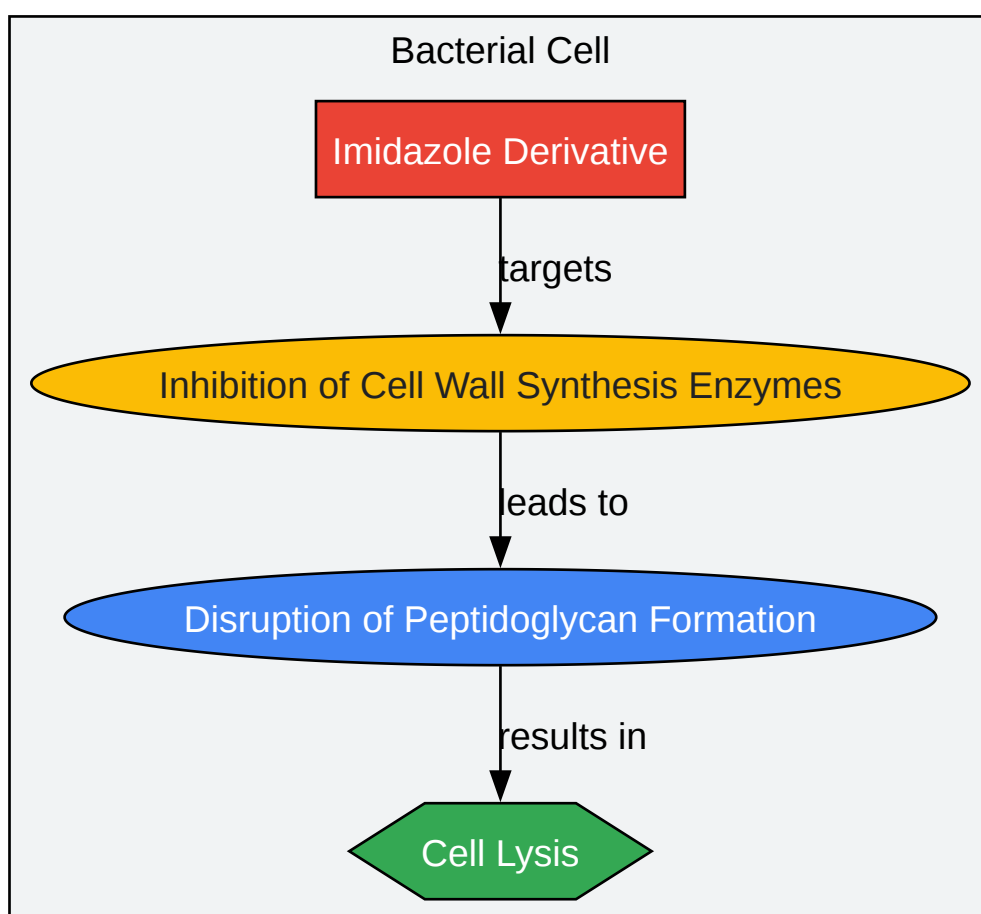
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Caption: General synthesis and purification workflow.

Hypothetical Signaling Pathway for Imidazole-Based Antimicrobials

The following diagram illustrates a generalized mechanism of action for imidazole-based antimicrobial agents, which often involves the disruption of microbial cell wall synthesis.

Generalized Antimicrobial Mechanism of Imidazole Derivatives



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Caption: Generalized antimicrobial action of imidazoles.

Safety Information

4-(Chloromethyl)-1-methyl-1H-imidazole hydrochloride is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazard Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[1]
- Precautionary Codes: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]
- Signal Word: Danger.[1]

Always consult the Safety Data Sheet (SDS) before handling this compound.

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